

# Protocol for the Synthesis of Amoz Reference Standards

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## Compound of Interest

Compound Name: Amoz

Cat. No.: B029683

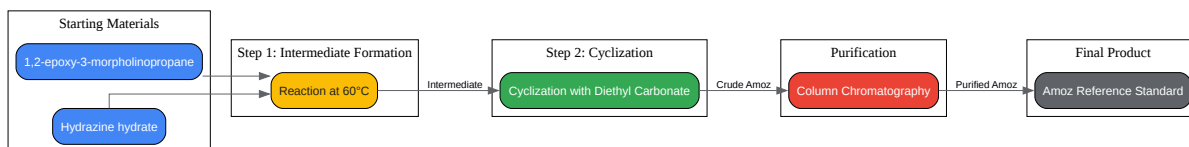
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## Introduction

**Amoz** (3-amino-5-(morpholinomethyl)oxazolidin-2-one) is the tissue-bound metabolite of the nitrofurantoin antibiotic furaltadone. Due to the ban of furaltadone in food-producing animals, regulatory bodies monitor its residues by detecting **Amoz**. Accurate detection and quantification of **Amoz** require high-purity certified reference standards. This document provides a detailed protocol for the synthesis, purification, and characterization of **Amoz** reference standards for use in research and analytical laboratories.

## Synthesis Workflow

The synthesis of **Amoz** is a multi-step process that begins with the reaction of 1,2-epoxy-3-morpholinopropane with hydrazine hydrate to form an intermediate, which is then cyclized to yield the final **Amoz** product.



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